

# What is the chemical structure of Irisoquin?

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## Compound of Interest

Compound Name: *Irisoquin*

Cat. No.: *B018295*

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## An In-depth Technical Guide to Irisoquin

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the chemical and biological properties of **Irisoquin**, a naturally occurring benzoquinone. The document summarizes its chemical structure, synthesis, and known cytotoxic activities. Due to the limited availability of public research data, this guide also highlights areas where information is not available and provides generalized protocols and workflows for context.

### Chemical Structure and Identification

**Irisoquin** is classified as a member of the quinone chemical class. Its core structure is a 1,4-benzoquinone substituted with hydroxy, methoxy, and a long alkyl chain.

- IUPAC Name: 2-hydroxy-5-methoxy-3-octadecylcyclohexa-2,5-diene-1,4-dione[1]
- Molecular Formula:  $C_{25}H_{42}O_4$ [1]
- CAS Number: 101339-26-8[1][2]
- Synonyms: 2-hydroxy-3-octadecyl-5-methoxy-1,4-benzoquinone, 2-hydroxy-5-methoxy-3-octadecyl-p-benzochinon[1]

## Quantitative Data

The primary biological activity reported for **Irisoquin** is its cytotoxicity against cancer cell lines. The following table summarizes the available quantitative data from the initial isolation and characterization studies.

Cell Line	Cell Type	ED <sub>50</sub> (µg/mL)
KB	Human oral epidermoid carcinoma	1.8
P-388	Murine lymphocytic leukemia	0.03

Table 1: Cytotoxic Activity of **Irisoquin**.[\[3\]](#)

## Experimental Protocols

Detailed experimental protocols for the synthesis and cytotoxicity testing of **Irisoquin** are not readily available in the public domain. The information is likely contained within the original isolation paper, which is not widely accessible. Therefore, the following sections provide representative protocols for the synthesis of similar compounds and for general cytotoxicity assays.

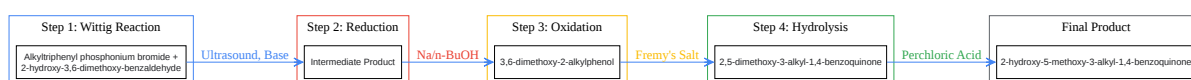
### Representative Synthesis of 2-hydroxy-5-methoxy-3-alkyl-1,4-benzoquinones

The following is a generalized workflow for the synthesis of 2-hydroxy-5-methoxy-3-alkyl-1,4-benzoquinones, the chemical class to which **Irisoquin** belongs. This protocol is based on a reported efficient synthesis method and may be adaptable for the synthesis of **Irisoquin** and its derivatives.

Workflow:

- **Wittig Reaction:** An ultrasound-assisted Wittig reaction is performed with an alkyltriphenyl phosphonium bromide and 2-hydroxy-3,6-dimethoxy-benzaldehyde in a basic aqueous solution.

- **Reduction:** The product from the Wittig reaction is then reduced using sodium in n-butanol (Na/n-BuOH) to yield a 3,6-dimethoxy-2-alkylphenol.
- **Oxidation:** The resulting phenol is oxidized using Fremy's salt to produce a 2,5-dimethoxy-3-alkyl-1,4-benzoquinone.
- **Selective Hydrolysis:** The final step is a selective hydrolysis with perchloric acid to convert the dimethoxy benzoquinone into the target 2-hydroxy-5-methoxy-3-alkyl-1,4-benzoquinone.



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*Representative synthesis workflow for **Isoquin** analogues.*

## General Cytotoxicity Assay Protocol (MTT Assay)

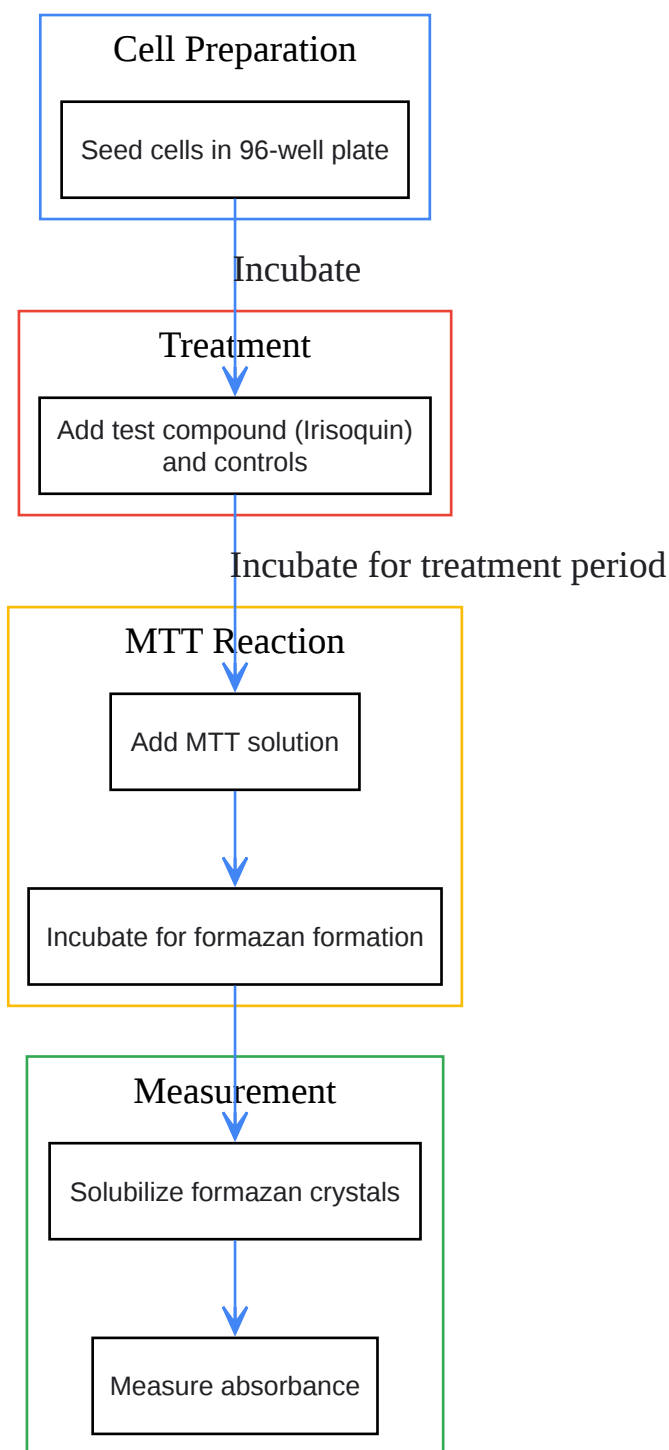
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a standard colorimetric assay for assessing cell metabolic activity and, by inference, cell viability and cytotoxicity. The following is a generalized protocol that is commonly used for cell lines such as KB and P-388.

Workflow:

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined density and incubate to allow for cell attachment.
- **Compound Treatment:** Treat the cells with various concentrations of the test compound (e.g., **Isoquin**) and include control wells (untreated or vehicle control). Incubate for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT solution to each well and incubate for a few hours. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to a purple formazan

product.

- Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solution at a specific wavelength (typically around 570 nm) using a microplate reader. The intensity of the purple color is directly proportional to the number of viable cells.



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*General workflow for an MTT-based cytotoxicity assay.*

## Signaling Pathways and Mechanism of Action

There is currently no publicly available information on the specific signaling pathways modulated by **Irisoquin** or its detailed mechanism of action. Further research is required to elucidate how **Irisoquin** exerts its cytotoxic effects.

## Conclusion

**Irisoquin** is a cytotoxic benzoquinone with potent activity against certain cancer cell lines. While its chemical structure is well-defined, there is a significant lack of detailed experimental data and mechanistic studies in the public domain. The information provided in this guide summarizes the current knowledge and offers a framework for future research into this potentially valuable antineoplastic agent.

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## References

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